

Bis(2-butoxyethyl) Phthalate-d4 safety data sheet (SDS) information

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Compound of Interest

Compound Name: Bis(2-butoxyethyl) Phthalate-d4

Cat. No.: B586600

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A Technical Guide to the Safety of Bis(2-butoxyethyl) Phthalate-d4

This document provides a comprehensive overview of the safety data for **Bis(2-butoxyethyl) Phthalate-d4**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Core Substance Information

Bis(2-butoxyethyl) Phthalate-d4 is a deuterated form of Bis(2-butoxyethyl) Phthalate, a phthalate ester. Due to the limited availability of specific safety data for the deuterated compound, this guide primarily references data from its non-deuterated analogue, which is considered a close proxy for most physical and toxicological properties. This compound is primarily for research use only and not intended for diagnostic or therapeutic applications.^[1]

Chemical Identifiers

| Identifier | Bis(2-butoxyethyl) Phthalate-d4 | Bis(2-butoxyethyl) Phthalate (Non-deuterated) |
|-------------------|---|---|
| CAS Number | 1398065-96-7 ^{[1][2][3]} | 117-83-9 ^{[4][5][6][7]} |
| Molecular Formula | C ₂₀ H ₂₆ D ₄ O ₆ ^{[1][2]} | C ₂₀ H ₃₀ O ₆ ^{[4][6][7]} |
| Molecular Weight | 370.47 g/mol ^{[1][2][3]} | 366.45 g/mol ^{[4][7]} |

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties. The data is primarily for the non-deuterated form, as specific data for the deuterated variant is not widely available.

| Property | Value |
|------------------|---|
| Appearance | Colorless liquid / Oil[7][8] |
| Melting Point | -54.9 °C[4][7] / -55 °C[9] |
| Boiling Point | 405.2 °C at 760 mmHg[4] / 270 °C at 22 mmHg[7][9] |
| Flash Point | 171.2 °C[4] / 171 °C[9] / 205 °C[7] |
| Density | 1.068 g/cm ³ [4] / 1.06 g/mL[7] |
| Refractive Index | n _{20/D} 1.486[4][7] |
| Water Solubility | <0.3 g/L at 20 °C[4][7] |
| Vapor Pressure | 8.95 x 10 ⁻⁷ mmHg at 25 °C[4] / 0.00217 mm Hg[8] |
| LogP | 3.63[4] / 4.4[10] / 4.52 (estimated)[7] |

Toxicological and Safety Data

This section outlines the known toxicological data and safety considerations, primarily based on the non-deuterated compound.

| Parameter | Data |
|-------------------------|---|
| Acute Oral Toxicity | LD50 (rat): 8380 mg/kg[7] |
| Toxicity Summary | Mildly toxic by ingestion.[7] Ingestion of large amounts may lead to CNS depression and mild liver toxicity.[8] |
| Primary Hazards | May cause skin and eye irritation, as well as potential irritation to the respiratory tract.[8][9] |
| Decomposition Products | When heated to decomposition, it can emit acrid smoke and irritating fumes.[7] |
| Phthalate Class Hazards | Some phthalates are recognized for their potential reproductive toxicity and as endocrine disruptors. |

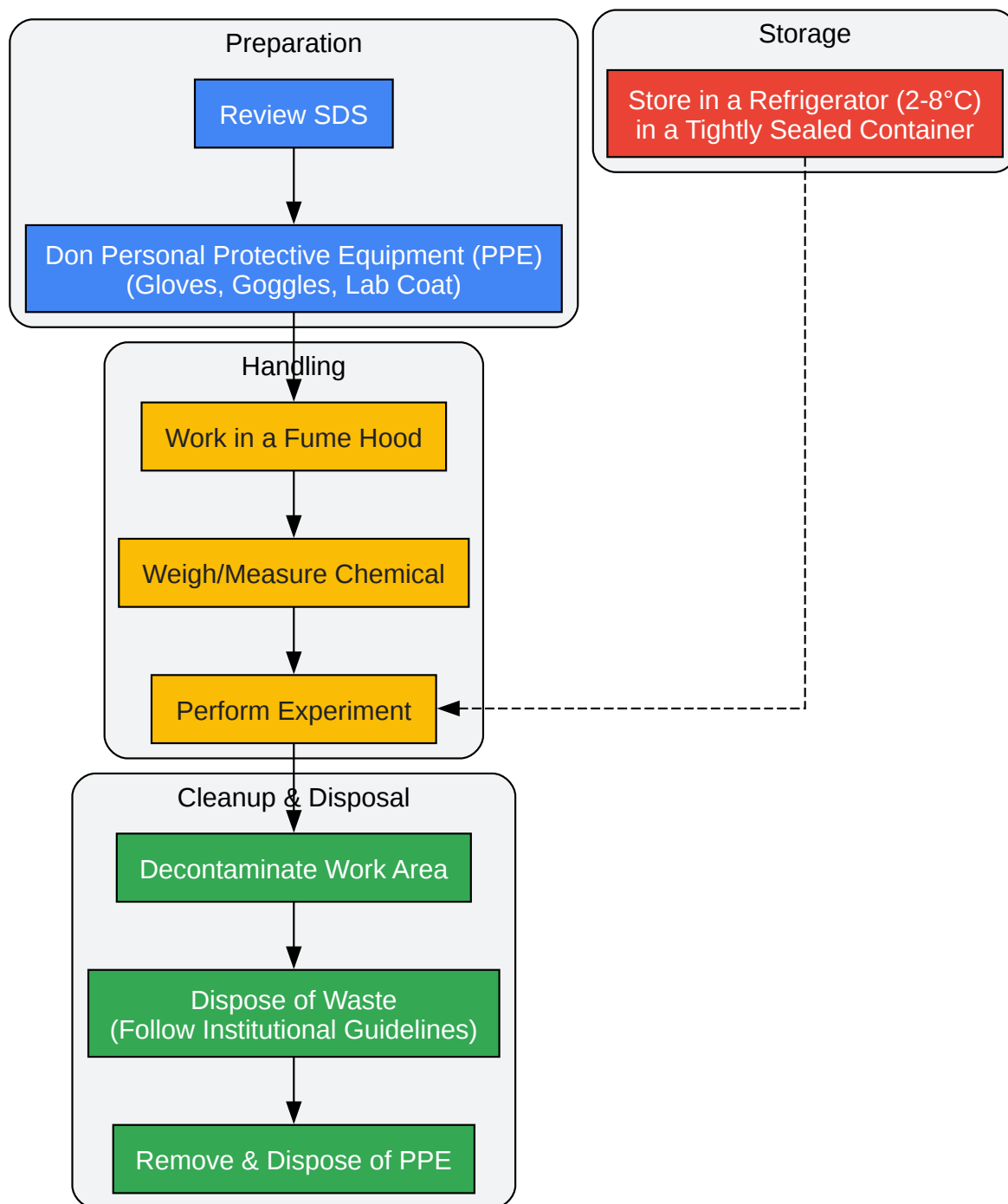
Experimental Protocols & Handling

While specific experimental protocols for **Bis(2-butoxyethyl) Phthalate-d4** are not detailed in the available literature, its primary application is as a plasticizer.[4][7] The production of the non-deuterated analogue involves the esterification of glycol monobutyl ether with phthalic anhydride.[7]

Recommended Laboratory Safety Workflow

The following diagram illustrates a general workflow for safely handling this chemical in a laboratory setting, based on common practices for handling phthalate esters.

Safe Handling Workflow for Bis(2-butoxyethyl) Phthalate-d4

[Click to download full resolution via product page](#)Caption: General laboratory workflow for handling **Bis(2-butoxyethyl) Phthalate-d4**.

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